

Proper Disposal Procedures for 1-Phenoxynaphthalene

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Compound of Interest

Compound Name: 1-Phenoxynaphthalene

Cat. No.: B15402138

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The following provides essential safety and logistical information for the proper disposal of **1-Phenoxynaphthalene**, ensuring the safety of laboratory personnel and the protection of the environment. This guidance is intended for researchers, scientists, and drug development professionals.

Hazard Summary & Physical Properties

1-Phenoxynaphthalene is a combustible liquid that is harmful if swallowed and may be fatal if it enters the airways.[1] It is also toxic to aquatic life with long-lasting effects.[1] Therefore, it is imperative to avoid release into the environment.[1]

Property	Value	Source
Physical State	Viscous Liquid	[2]
Melting Point	-22 °C / -8 °F	[1]
Boiling Point	324 - 325 °C / 615.2 - 617 °F	[2]
Flash Point	> 112 °C / > 233.6 °F	[2]
Density	1.001 g/cm ³ at 25 °C / 77 °F	[1]
Hazards	H227: Combustible liquid H302: Harmful if swallowed H304: May be fatal if swallowed and enters airways H411: Toxic to aquatic life with long lasting effects	[1]

Experimental Protocols

Personal Protective Equipment (PPE)

When handling **1-Phenoxynaphthalene**, appropriate personal protective equipment must be worn. This includes:

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2][3]
- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically needed.[2][3] However, if vapors or mists are generated, use a suitable respirator.

Spill Containment and Cleanup

In the event of a spill, follow these procedures:

- Ensure Adequate Ventilation: Work in a well-ventilated area or a fume hood.
- Contain the Spill: Cover drains to prevent the material from entering them.[1]
- Absorb the Spill: For liquid spills, collect, bind, and pump off the material.[1] Use an inert absorbent material (e.g., sand, vermiculite) to absorb the spilled chemical.
- Collect Waste: Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[2]
- Decontaminate the Area: Wash the spill area thoroughly with soap and water.
- Dispose of Cleanup Materials: All contaminated materials (absorbent, gloves, etc.) must be disposed of as hazardous waste.

Disposal Procedures

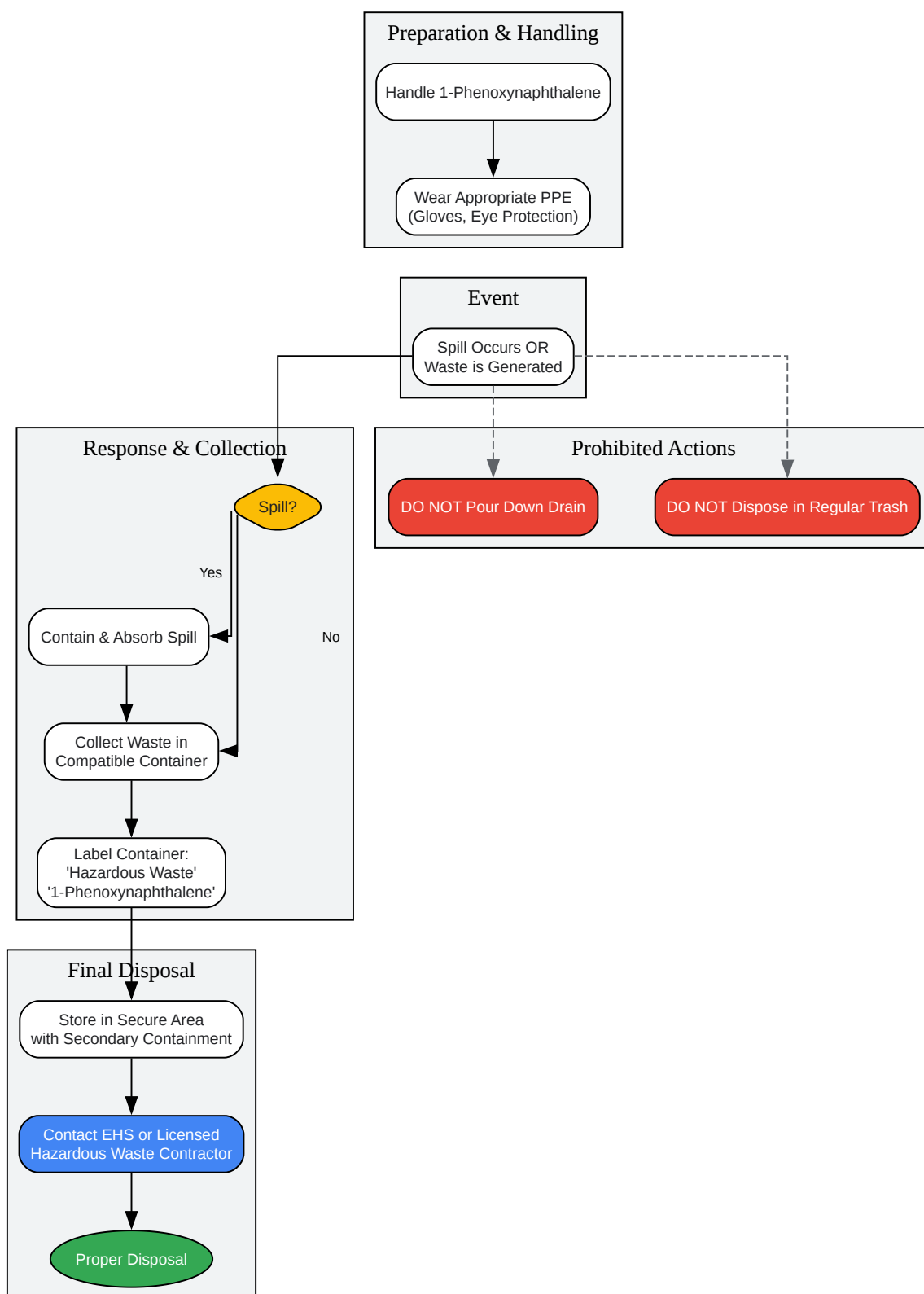
Due to its toxicity to aquatic life, **1-Phenoxynaphthalene** must be disposed of as hazardous waste.[1] Under no circumstances should it be poured down the drain or disposed of in the regular trash.[4]

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all **1-Phenoxynaphthalene** waste, including contaminated solids (e.g., pipette tips, paper towels) and liquids, in a designated and compatible waste container.[5][6] The container must be in good condition and have a secure lid.
 - Ensure the waste container material is compatible with **1-Phenoxynaphthalene**. [6]
- Labeling:
 - Clearly label the waste container as "Hazardous Waste" and identify the contents as "**1-Phenoxynaphthalene**".[6] Include any other components of the waste mixture.
 - If applicable, add hazard warnings such as "Toxic" and "Environmental Hazard". Some related compounds, like naphthalene, require a "CANCER HAZARD" warning.[5]

- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[3\]](#)
 - Use secondary containment to prevent spills.[\[5\]](#)
- Arrange for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the collection and disposal of the waste.[\[7\]](#)[\[8\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Logical Workflow for Disposal



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. nems.nih.gov [nems.nih.gov]
- 5. static.igem.org [static.igem.org]
- 6. nswai.org [nswai.org]
- 7. uwlax.edu [uwlax.edu]
- 8. nipissingu.ca [nipissingu.ca]
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